

Application Notes & Protocols for the Synthesis of Floverine Derivatives

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Compound of Interest

Compound Name: *Floverine*

Cat. No.: *B1672849*

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Abstract

Floverine, chemically known as 2-(3,5-dimethoxyphenoxy)ethanol, is a molecule with potential for further investigation in drug discovery.[1][2] Its simple ether structure presents a scaffold that is amenable to chemical modification for the generation of novel derivatives. This document provides a detailed protocol for the laboratory-scale synthesis of **Floverine** and its conceptual derivatives. The proposed synthesis is based on the Williamson ether synthesis, a robust and well-established method for preparing ethers. Additionally, this document outlines a hypothetical signaling pathway to guide initial biological screening of these novel compounds, drawing parallels with known smooth muscle relaxants.

Introduction

Floverine is an achiral molecule with the molecular formula $C_{10}H_{14}O_4$. [1][2] The scarcity of detailed empirical studies on **Floverine** and its derivatives presents an opportunity for foundational research, including the development of scalable synthesis routes and the biological screening of new analogues.[2] This application note details a general protocol for synthesizing **Floverine** derivatives, which can be adapted to generate a library of compounds for structure-activity relationship (SAR) studies.

Proposed Synthesis of Floverine and its Derivatives

The synthesis of **Floverine** and its derivatives can be achieved via the Williamson ether synthesis. This method involves the reaction of a phenoxide with an organohalide. In the case of **Floverine**, 3,5-dimethoxyphenol is deprotonated with a base to form the corresponding phenoxide, which is then reacted with a 2-haloethanol. Derivatives can be synthesized by varying the substituted phenol or the alcohol component.

General Reaction Scheme

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References

- 1. Floverine | C₁₀H₁₄O₄ | CID 71918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Floverine (27318-86-1) for sale [vulcanchem.com]
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